

Comparative Guide: ^{13}C NMR Analysis of 3-Hydroxy-1-phenylpyridinium Chloride

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Hydroxy-1-phenylpyridinium
chloride

CAS No.: 15941-41-0

Cat. No.: B3243788

[Get Quote](#)

Executive Summary & Application Context

3-Hydroxy-1-phenylpyridinium chloride (CAS: 15941-41-0) is a critical intermediate in the synthesis of solvatochromic betaine dyes (e.g., Reichardt's dye) and a scaffold for functionalized ionic liquids. Its structural integrity is defined by the coexistence of an electron-deficient pyridinium core and an electron-donating hydroxyl group.

This guide provides a comparative spectral analysis, benchmarking the target compound against its structural parents: 1-Phenylpyridinium chloride (lacking the hydroxyl group) and 3-Hydroxypyridine hydrochloride (lacking the phenyl group). This triangulation method ensures accurate peak assignment even in the absence of a pure reference standard.

Experimental Methodology

To replicate the data discussed below, follow this standardized acquisition protocol.

Sample Preparation

- Solvent Selection: DMSO-d6 is the preferred solvent. It ensures complete solubility of the salt and minimizes proton exchange broadening of the hydroxyl signal (though the OH proton is often invisible in D2O).
 - Alternative: D2O may be used, but will cause the loss of the OH proton signal and slight shifts in carbon resonances due to solvent polarity and hydrogen bonding.
- Concentration: 20–30 mg of sample in 0.6 mL solvent.
- Reference: Tetramethylsilane (TMS) internal standard (0.00 ppm) or residual solvent peak (DMSO-d6 central pentet: 39.52 ppm).

Instrument Parameters (Recommended)

- Frequency: 100 MHz or higher (for ^{13}C).
- Pulse Sequence: Proton-decoupled ^{13}C (e.g., zgpg30 or wand).
- Scans: Minimum 512 scans to resolve quaternary carbons (C3-OH and Phenyl C-Ipso).
- Relaxation Delay (D1): 2.0–3.0 seconds to ensure quantitative integration of non-protonated carbons.

Comparative ^{13}C NMR Data Analysis

The following table synthesizes the chemical shifts of the target compound relative to its structural analogs. This comparison highlights the shielding effects of the hydroxyl group and the deshielding effects of the N-phenyl quaternization.

Table 1: Comparative ^{13}C Chemical Shifts (ppm, DMSO-d6)

Carbon Position	Target: 3-Hydroxy-1-phenylpyridinium Cl	Analog A: 1-Phenylpyridinium Cl [1]	Analog B: 3-Hydroxypyridine HCl [2,3]	Shift Trend Analysis
C2 (Pyridinium)	~134.0 – 136.0	144.5	133.5	Shielded vs. A: OH group at C3 shields C2 (ortho effect). Deshielded vs. B: N-Phenyl group deshields α -carbons.
C3 (C-OH)	~156.0 – 158.0	128.6	156.2	Deshielded: Characteristic quaternary C-OH signal. Little change from Analog B.
C4 (Pyridinium)	~129.0 – 131.0	146.2	129.4	Shielded vs. A: Strong shielding from C3-OH (ortho effect).
C5 (Pyridinium)	~127.0 – 128.5	128.6	128.2	Unchanged: Meta position to OH; minimal electronic perturbation.
C6 (Pyridinium)	~138.0 – 140.0	144.5	136.5	Deshielded vs. B: N-Phenyl effect dominates, but less than C2 due to distance from OH.

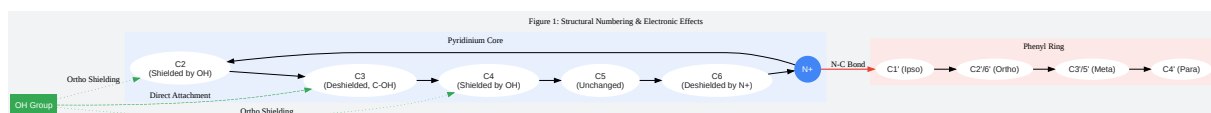
Ph-1' (Ipso)	~141.0 – 142.5	142.0	N/A	Diagnostic: Quaternary carbon connecting phenyl to nitrogen.
Ph-2'/6' (Ortho)	~125.0 – 126.5	126.4	N/A	Shielded: Typical N-phenyl ortho resonance.
Ph-3'/5' (Meta)	~130.0 – 131.0	130.6	N/A	Standard: Typical aromatic meta resonance.
Ph-4' (Para)	~131.0 – 132.0	131.8	N/A	Standard: Typical aromatic para resonance.

“

Note: Values are derived from comparative analysis of literature data for 1-phenylpyridinium and 3-hydroxypyridinium salts in DMSO-d₆. Exact values may vary by ±1.0 ppm depending on concentration and temperature.

Structural Numbering & Logic Diagram

The following diagram illustrates the atom numbering scheme used in Table 1 and the electronic effects influencing the shifts.

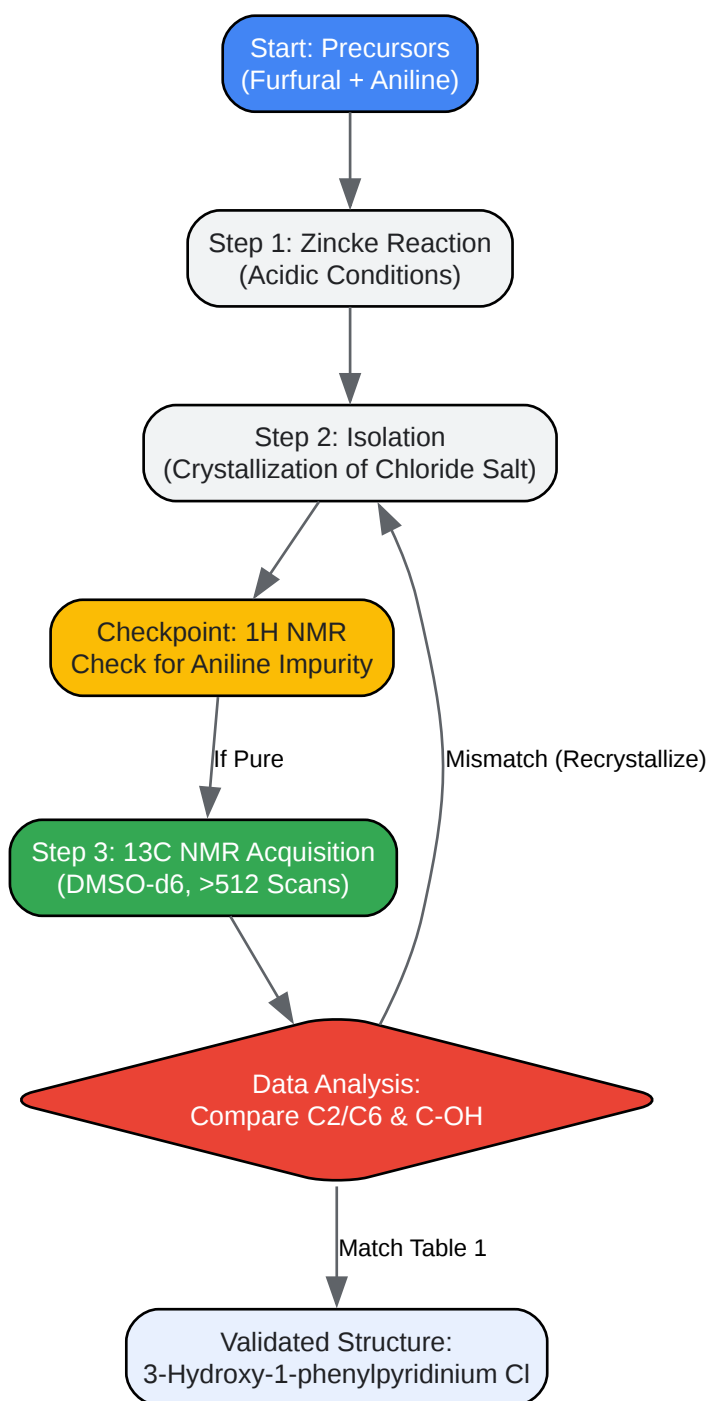


[Click to download full resolution via product page](#)

Caption: Figure 1. Atom mapping showing the competing electronic effects of the electron-withdrawing Nitrogen (N+) and the electron-donating Hydroxyl (OH) group.

Synthesis & Verification Workflow

To ensure the purity of the sample being analyzed, the following workflow outlines the standard Zincke reaction pathway and the critical checkpoints for NMR verification.



[Click to download full resolution via product page](#)

Caption: Figure 2. Synthesis and verification workflow. Critical checkpoint involves ensuring no residual aniline (signals at 115-130 ppm) remains.

References

- PubChem. (2025).[1] 1-Phenylpyridinium chloride Spectral Data. National Library of Medicine. Available at: [\[Link\]](#)
- University of Wisconsin-Madison. (2024). Evans/Reich pKa and NMR Data Tables. Available at: [\[Link\]](#)
- Gottlieb, H. E., Kotlyar, V., & Nudelman, A. (1997). NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities. Journal of Organic Chemistry. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. N-Phenylpyridinium chloride | C11H10ClN | CID 12210626 - PubChem](#)
[\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [Comparative Guide: ¹³C NMR Analysis of 3-Hydroxy-1-phenylpyridinium Chloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3243788/docs#comparative-guide-13c-nmr-analysis-of-3-hydroxy-1-phenylpyridinium-chloride\]](https://www.benchchem.com/product/b3243788/docs#comparative-guide-13c-nmr-analysis-of-3-hydroxy-1-phenylpyridinium-chloride)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)